

Application Notes and Protocols for Physagulide-Induced Apoptosis in Vitro

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Compound of Interest

Compound Name: *Physagulide J*

Cat. No.: *B15596582*

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Note to the Reader: Extensive literature searches for "**Physagulide J**" did not yield specific data regarding its effects on in vitro apoptosis. The available scientific literature predominantly focuses on other members of the physagulide family, such as Physagulide P and Physagulide Q. This document provides a detailed overview of the apoptosis-inducing effects of Physagulide P as a representative example of this class of compounds, with the understanding that this information serves as a proxy due to the absence of specific data for **Physagulide J**.

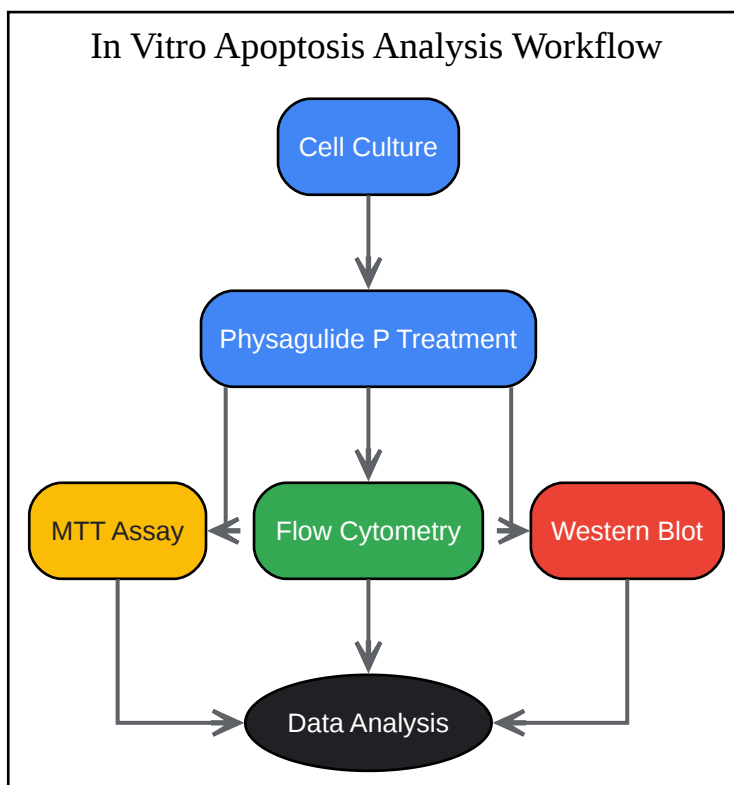
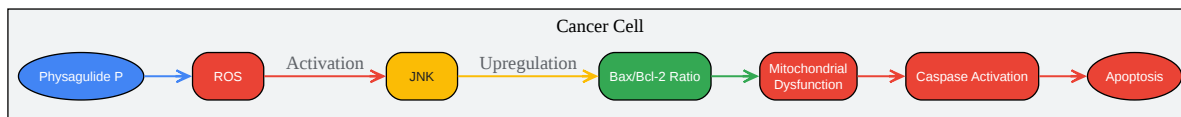
Introduction to Physagulide P

Physagulide P is a naturally occurring withanolide isolated from *Physalis angulata* L.[1][2]. It has demonstrated potent anti-proliferative and pro-apoptotic activity in various cancer cell lines, particularly in triple-negative breast cancer[1][2][3]. This document outlines the key mechanisms, experimental data, and protocols associated with Physagulide P-induced apoptosis in vitro.

Mechanism of Action

Physagulide P induces apoptosis through a signaling cascade initiated by the generation of reactive oxygen species (ROS). The accumulation of ROS leads to the activation of the c-Jun N-terminal kinase (JNK) signaling pathway. This, in turn, modulates the expression of apoptosis-related proteins, resulting in the activation of the intrinsic apoptotic pathway.[1]

Signaling Pathway Diagram



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References

- 1. Anti-proliferation of triple-negative breast cancer cells with physagulide P: ROS/JNK signaling pathway induces apoptosis and autophagic cell death - PubMed

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- 2. researchgate.net [researchgate.net]
- 3. Anti-proliferation of triple-negative breast cancer cells with physagulide P: ROS/JNK signaling pathway induces apoptosis and autophagic cell death - PMC [pmc.ncbi.nlm.nih.gov]
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